

Technical Guide: The Discovery, Mechanism, and Application of XCT 790

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Compound of Interest

Compound Name: 4-(benzenesulfonyl)-N-(2-phenoxyphenyl)butanamide
CAS No.: 923087-62-1
Cat. No.: B2439249

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Topic: History and Discovery of ERR

Inverse Agonist XCT 790 Author: Senior Application Scientist Date: October 2023 (Updated for Current Protocols)

Executive Summary

XCT 790 is a synthetic small molecule best known as the first potent and selective inverse agonist of the Estrogen-Related Receptor Alpha (ERR

; NR3B1). Discovered in 2004, it provided the first chemical probe capable of disrupting the constitutive activity of ERR

and its interaction with the master metabolic regulator PGC-1

.

While XCT 790 is a cornerstone tool for studying mitochondrial biogenesis and cancer metabolism (particularly in Triple-Negative Breast Cancer), its utility is complicated by a potent

off-target effect: it acts as a mitochondrial uncoupler independent of ERR

. This guide synthesizes the history, chemical biology, and rigorous experimental protocols required to use XCT 790 effectively while controlling for its bioenergetic toxicity.

The Target: ERR and the Orphan Receptor Problem

To understand the discovery of XCT 790, one must understand the unique challenge of ERR

. Unlike the Estrogen Receptor (ER

), which requires estradiol for activation, ERR

is an orphan nuclear receptor that is constitutively active. It does not require a ligand to bind DNA; instead, its activity is governed by the availability of protein coactivators, specifically PGC-1

(Peroxisome Proliferator-Activated Receptor Gamma Coactivator-1

).

- **Physiological Role:** ERR

regulates genes involved in mitochondrial oxidative phosphorylation (OXPHOS), fatty acid oxidation, and the Tricarboxylic Acid (TCA) cycle.

- **Pathological Role:** It is often overexpressed in cancers with high metabolic demands (e.g., breast, colon) and is associated with poor prognosis.

Discovery and Chemical Biology

The Seminal Breakthrough (2004): The discovery of XCT 790 was reported by Willy et al. in Proceedings of the National Academy of Sciences (PNAS). The research team at X-Ceptor Therapeutics (hence "XCT") sought to find a ligand that could modulate the "un-liganded" constitutive activity of ERR

.

Screening Strategy

The team utilized a high-throughput screening (HTS) approach using a cell-based reporter assay.

- Assay Construct: A GAL4-ERR

fusion protein driving a luciferase reporter.

- Objective: Identify compounds that repressed the high basal signal of the constitutively active receptor.

The Hit: Thiadiazole Acrylamide

The screen identified a specific chemical scaffold: thiadiazole acrylamide. The lead compound, XCT 790, exhibited an IC

of approximately 0.37

M in the reporter assay.

Key Structural Feature: XCT 790 binds to the ligand-binding domain (LBD) of ERR

, but unlike a traditional antagonist that blocks an agonist, XCT 790 induces a conformational change that actively displaces the PGC-1

coactivator.

Mechanism of Action: Inverse Agonism & Degradation^{[1][2]}

XCT 790 does not merely "turn off" ERR

; it triggers a cascade leading to the receptor's destruction. This distinction is vital for experimental design.

The Canonical Pathway

- Binding: XCT 790 enters the cell and binds the ERR

LBD.

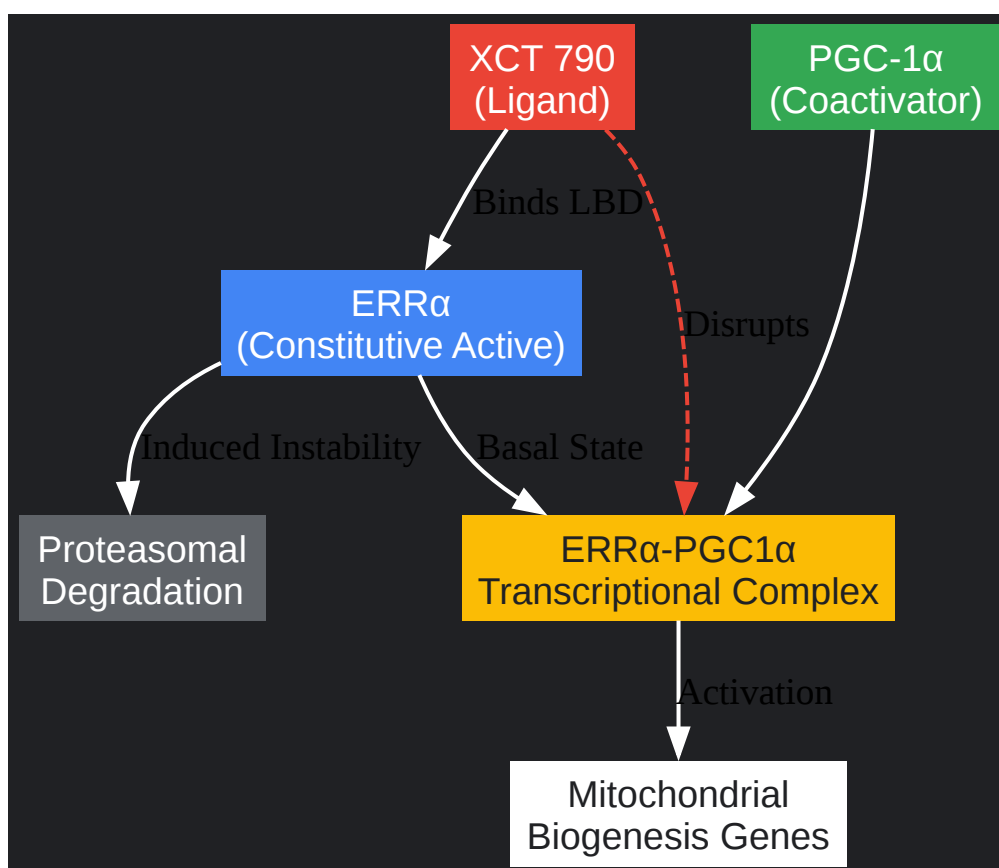
- Displacement: The binding induces a structural shift in Helix 12 of the LBD, destroying the hydrophobic cleft required for PGC-1

recruitment.

- Proteolysis: The unstable XCT 790-ERR

complex is targeted for ubiquitination and subsequent proteasomal degradation.

Visualization of Signaling Pathway



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Caption: Figure 1. Mechanism of XCT 790-mediated ERR

inverse agonism. XCT 790 binding displaces PGC-1

, leading to loss of transcriptional output and rapid proteasomal degradation of the receptor.

Critical Analysis: The "Dirty" Truth (Off-Target Effects)

Warning to Researchers: Scientific integrity requires acknowledging that XCT 790 is not a "clean" drug. Subsequent research (e.g., Ebbesen et al., 2014) revealed that XCT 790 acts as a potent mitochondrial uncoupler (proton ionophore) at concentrations often used to inhibit ERR

- The Artifact: Researchers often observe cell death or metabolic shifts and attribute them to ERR

inhibition. However, XCT 790 can deplete ATP and activate AMPK independently of ERR

.^{[1][2][3][4]}

- The Window:
 - Uncoupling effects: Observable at < 1 M (nanomolar range).
 - ERR degradation: Typically requires 5–10 M.

Implication: Controls using ERR

knockdown (siRNA/shRNA) are mandatory to distinguish on-target vs. off-target effects.

Experimental Protocols

As an Application Scientist, I recommend the following validated workflows.

Solubility and Handling

- Solvent: DMSO (Dimethyl sulfoxide).

- Stock Solution: 10 mM or 50 mM. Store at -20°C. Avoid repeated freeze-thaw cycles.
- Working Concentration: 1

M – 10

M (Titration is required).

Protocol: Validating ERR Knockdown (Western Blot)

Objective: Confirm XCT 790 is degrading the target.

- Seeding: Seed cancer cells (e.g., MDA-MB-231) at
cells/well in a 6-well plate.
- Treatment:
 - Control: DMSO (0.1%).[\[5\]](#)
 - Treatment: XCT 790 (5
M and 10
M).
 - Duration: 24 hours.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Lysis: Wash with cold PBS. Lyse in RIPA buffer + Protease Inhibitors.
- Blotting:
 - Primary Ab: Anti-ERR
(e.g., Cell Signaling or Abcam).
 - Loading Control:
-Actin or GAPDH.
- Expected Result: >50% reduction in ERR

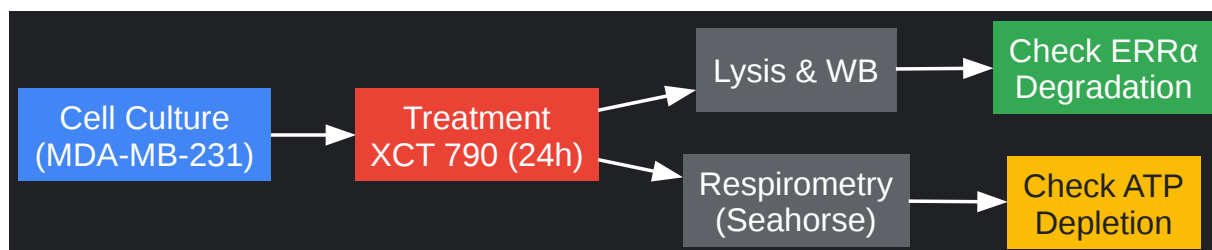
protein band intensity in treated samples compared to DMSO.

Protocol: Controlling for Mitochondrial Toxicity (Seahorse Assay)

Objective: Distinguish specific respiratory inhibition from general uncoupling.

- Setup: Seahorse XF Analyzer (Agilent).
- Injection Strategy:
 - Port A: XCT 790 (Titration: 0.1, 0.5, 1.0, 5.0 M).
 - Port B: Oligomycin (ATP Synthase inhibitor).
 - Port C: FCCP (Uncoupler - Positive Control).
- Interpretation:
 - If Oxygen Consumption Rate (OCR) spikes immediately upon XCT 790 injection (similar to FCCP), the compound is acting as a chemical uncoupler.
 - True ERR
 - mediated metabolic shifts are transcriptional and take >12-24 hours to manifest.

Workflow Visualization



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Caption: Figure 2. Validation workflow. Parallel assessment of protein degradation (Western Blot) and bioenergetics (Respirometry) is required to validate specific activity.

Data Summary & Therapeutic Implications[6][8][9][10][11][12]

Key Pharmacological Data[10]

Parameter	Value	Notes
Chemical Class	Thiadiazole Acrylamide	Synthetic small molecule
Molecular Weight	~453.5 g/mol	
IC (Reporter)	0.37 M	Gal4-ERR assay (Willy et al.)
IC (Proliferation)	1 - 5 M	Cell line dependent (e.g., SKBR3, MDA-MB-231)
Off-Target Effect	Mitochondrial Uncoupling	Occurs at nanomolar concentrations

Therapeutic Focus: Triple-Negative Breast Cancer (TNBC)

XCT 790 has shown significant promise in TNBC, a subtype that lacks ER, PR, and HER2 targets.

- Metabolic Vulnerability: TNBC tumors often rely on ERR

/PGC-1

for metabolic flexibility.

- Synthetic Lethality: XCT 790 treatment induces Reactive Oxygen Species (ROS) and Endoplasmic Reticulum (ER) stress, leading to apoptosis in chemo-resistant cells.

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